

Spectroscopic data for 5,6-Dimethyl-1H-benzotriazole (NMR, IR, Mass Spec)

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Compound of Interest

Compound Name: 5,6-Dimethyl-1H-benzotriazole

Cat. No.: B1355244

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Spectroscopic Data for 5,6-Dimethyl-1H-benzotriazole: A Technical Guide

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **5,6-Dimethyl-1H-benzotriazole**, a compound of interest for researchers, scientists, and drug development professionals. This document presents nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data in a clear and structured format. Detailed experimental protocols for each technique are also provided to facilitate the reproduction and verification of these results.

Chemical Structure and Properties

5,6-Dimethyl-1H-benzotriazole is a heterocyclic aromatic compound with the chemical formula $C_8H_9N_3$.^{[1][2]} Its structure consists of a benzene ring fused to a triazole ring, with two methyl groups attached to the benzene moiety.

Molecular Formula: $C_8H_9N_3$ ^{[1][3]}

Molecular Weight: 147.18 g/mol ^[1]

CAS Registry Number: 4184-79-6^{[2][3]}

IUPAC Name: **5,6-dimethyl-1H-benzotriazole**^[1]

Spectroscopic Data

The following sections present the key spectroscopic data for **5,6-Dimethyl-1H-benzotriazole**, organized for clarity and ease of comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules by providing information about the chemical environment of atomic nuclei.[\[4\]](#)[\[5\]](#)

Table 1: ^1H NMR Spectral Data for **5,6-Dimethyl-1H-benzotriazole**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not explicitly found in search results			

Table 2: ^{13}C NMR Spectral Data for **5,6-Dimethyl-1H-benzotriazole**

Chemical Shift (δ) ppm	Assignment
Data not explicitly found in search results	

Note: While general references to NMR spectra for this compound exist, specific peak assignments and detailed spectra were not available in the initial search results. The tables are provided as a template for data presentation.

Infrared (IR) Spectroscopy

Infrared spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to its vibrational transitions.[\[6\]](#) It is particularly useful for identifying functional groups present in a molecule.[\[7\]](#)

Table 3: IR Spectral Data for **5,6-Dimethyl-1H-benzotriazole**

Wavenumber (cm ⁻¹)	Intensity	Assignment
Specific peak data not explicitly found in search results		

Note: The NIST WebBook indicates the availability of a gas-phase IR spectrum for **5,6-Dimethyl-1H-benzotriazole**.^[2] However, a detailed peak table was not retrieved. The table serves as a template.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions.^[8] It provides information about the molecular weight and fragmentation pattern of a compound.^[9]

Table 4: Mass Spectrometry Data for **5,6-Dimethyl-1H-benzotriazole**

m/z	Relative Intensity (%)	Assignment
147	Data not explicitly found in search results	[M] ⁺ (Molecular Ion)
118	Data not explicitly found in search results	
Other fragments		

Note: PubChem and the NIST WebBook mention the availability of mass spectrometry data, including GC-MS results.^[1] The molecular ion peak is expected at an m/z of 147, corresponding to the molecular weight.^[1] The table is a template for presenting the fragmentation pattern.

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic techniques discussed. Instrument-specific parameters may require optimization.

NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of purified **5,6-Dimethyl-1H-benzotriazole** in approximately 0.5-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6).[\[4\]](#)
- Internal Standard: Add a small amount of an internal standard, such as tetramethylsilane (TMS), to the solution to provide a reference point (0 ppm) for the chemical shifts.[\[4\]](#)
- Data Acquisition: Transfer the solution to a clean NMR tube. Acquire the ^1H and ^{13}C NMR spectra using a high-resolution NMR spectrometer.[\[5\]](#) For ^{13}C NMR, broadband proton decoupling is typically used to simplify the spectrum.

IR Spectroscopy

For solid samples, the thin solid film or KBr pellet method is commonly employed.[\[10\]](#)[\[11\]](#)

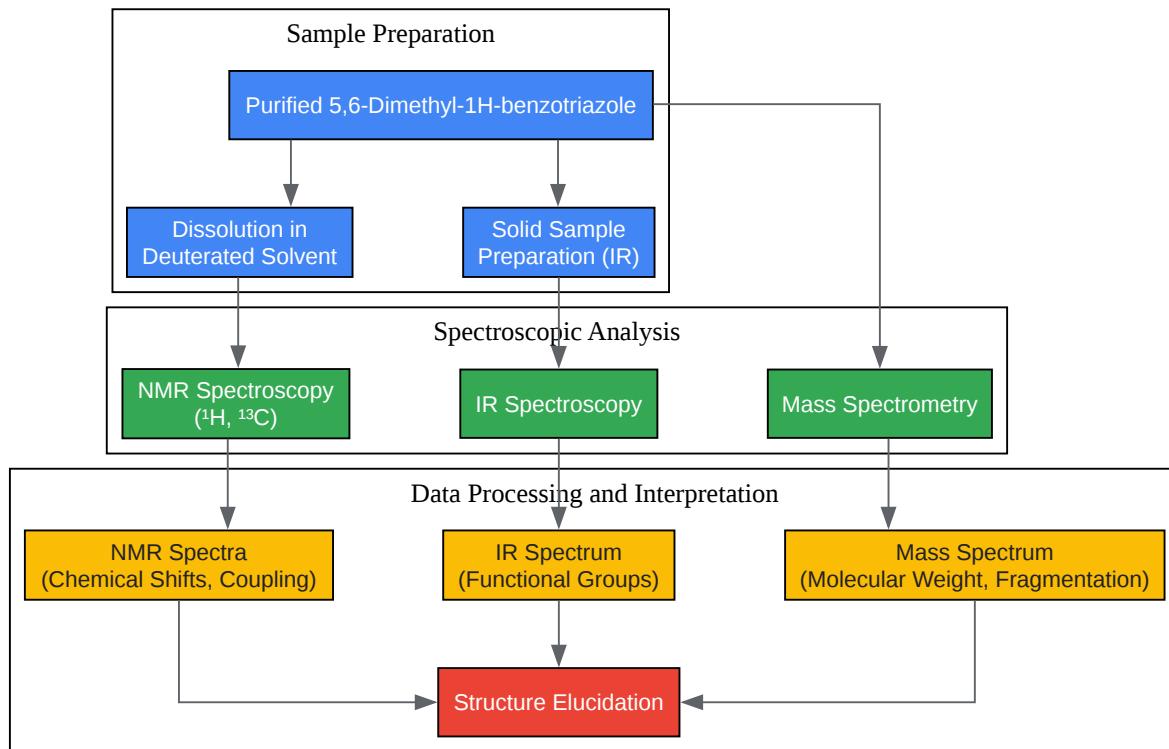
- Thin Solid Film Method:
 - Dissolve a small amount of **5,6-Dimethyl-1H-benzotriazole** in a volatile solvent (e.g., methylene chloride or acetone).[\[10\]](#)
 - Apply a drop of the solution to a salt plate (e.g., NaCl or KBr).[\[10\]](#)
 - Allow the solvent to evaporate, leaving a thin film of the compound on the plate.[\[10\]](#)
 - Acquire the IR spectrum using an FTIR spectrometer.[\[10\]](#)
- KBr Pellet Method:
 - Grind a small amount of the sample with dry potassium bromide (KBr) powder using a mortar and pestle.
 - Press the mixture into a thin, transparent pellet using a hydraulic press.
 - Place the pellet in the sample holder of the IR spectrometer and acquire the spectrum.

Mass Spectrometry

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer. For volatile compounds like **5,6-Dimethyl-1H-benzotriazole**, gas chromatography (GC) can be used for separation and introduction into the mass spectrometer (GC-MS).[9]
- Ionization: The sample molecules are ionized, typically using electron impact (EI) or a softer ionization technique like electrospray ionization (ESI).[9][12]
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio by a mass analyzer.[8]
- Detection: The separated ions are detected, and a mass spectrum is generated, showing the relative abundance of each ion.

Workflow Visualization

The following diagram illustrates the general workflow for the spectroscopic analysis of an organic compound like **5,6-Dimethyl-1H-benzotriazole**.



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Caption: General workflow for the spectroscopic analysis of **5,6-Dimethyl-1H-benzotriazole**.

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